Comparative Rigidity Guide: Spiro[3.3]heptane vs. Spiro[3.4]octane Scaffolds

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Compound of Interest	
Compound Name:	*(2-Oxospiro[3.3]heptan-6-yl) acetate*
CAS No.:	*2288710-32-5*
Cat. No.:	*B6298836*

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Executive Summary: The "Spiro Switch" in Lead Optimization

In modern drug discovery, the transition from flat, aromatic-heavy molecules to three-dimensional (

-rich) architectures is a dominant strategy to improve solubility and metabolic stability. Spirocyclic scaffolds are the cornerstone of this shift.

This guide provides a technical comparison between two of the most critical small-ring spirocycles: Spiro[3.3]heptane and Spiro[3.4]octane.

The Verdict:

- Spiro[3.3]heptane is the "Structural Lock." It offers extreme rigidity with defined, often linear exit vectors (perfect for replacing para-substituted benzenes). It imposes a high entropic penalty on binding but maximizes shape complementarity if the fit is correct.

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- Spiro[3.4]octane is the "Adaptive Linker." The presence of the five-membered ring introduces pseudorotation (envelope flexibility), allowing for "induced fit" binding modes that the [3.3] system cannot access.

Part 1: Geometric & Conformational Physics

To rationally select between these scaffolds, one must understand the underlying conformational energy landscapes.

The Rigidity Spectrum

Rigidity in spirocycles is defined by the energy barrier required to invert the ring "pucker."

- Spiro[3.3]heptane (The Butterfly): Two cyclobutane rings share a quaternary carbon. Cyclobutane is not planar; it exists in a "pucker" or "butterfly" conformation to relieve torsional strain (eclipsing hydrogens).
  - Mechanism:[1][2][3][4] The ring flips between two puckered states.
  - Barrier:[3][5][6] The inversion barrier is distinct (~1.5 kcal/mol per ring), creating a "hard" shape. The spiro-fusion locks the relative orientation of the two rings, creating a rigid, perpendicular relationship.
- Spiro[3.4]octane (The Envelope): Combines a cyclobutane with a cyclopentane.[7]
  - Mechanism:[1][2][3] The cyclopentane ring undergoes pseudorotation, a wave-like motion where the ring puckers move around the ring atoms without crossing a significant energy barrier.
  - Barrier:[3][5][6] Pseudorotation is essentially barrierless (< 0.6 kcal/mol). This makes the [3.4] scaffold significantly more "wobbly" on the 5-membered side.

Exit Vector Analysis

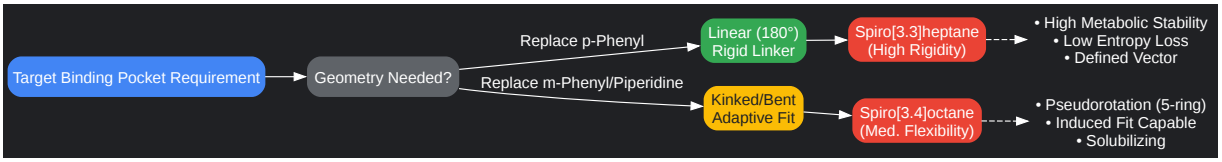
The angle between substituents determines the bioisosteric utility.

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Scaffold	Substitution Pattern	Exit Vector Angle ( )	Bioisostere Equivalent
Spiro[3.3]heptane	2,6-disubstituted	~180° (Linear)	para-phenyl, 1,4-bicyclo[1.1.1]pentane
Spiro[3.3]heptane	2,2-disubstituted	~109° (Geminal)	gem-dimethyl, cyclohexyl
Spiro[3.4]octane	2,6-disubstituted	~140-160° (Kinked)	meta-phenyl, 1,3-cyclohexane

Visualization of Conformational Space

The following diagram illustrates the decision logic based on required rigidity and vector geometry.



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Caption: Decision tree for scaffold selection based on geometric requirements and desired rigidity profile.

Part 2: Synthesis Protocols

Reliable synthesis is the prerequisite for application. Below are the standard, self-validating protocols for accessing these cores.

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Protocol A: Synthesis of Spiro[3.3]heptane-2,6-dicarboxylic acid ("Fecht's Acid")

This is the primary building block for linear spiro[3.3] linkers.

Reagents: Pentaerythritol tetrabromide, Diethyl malonate, NaOEt, EtOH/Toluene.

- Cyclization (Double Alkylation):
  - Dissolve NaOEt (4.0 eq) in dry EtOH.
  - Add Diethyl malonate (2.2 eq) and stir for 30 min.
  - Add Pentaerythritol tetrabromide (1.0 eq) slowly.
  - Critical Step: Reflux for 48 hours. The formation of the second ring is slow due to strain.
  - Validation: Monitor by TLC. The intermediate mono-cyclized product often persists if reflux is insufficient.
- Hydrolysis & Decarboxylation:
  - Treat the tetra-ester with KOH (aq) at reflux.
  - Acidify with HCl to precipitate the tetra-acid.
  - Heat the solid neat at 180-200°C.
  - Observation: Evolution of

    gas. Stop heating when bubbling ceases.
- Purification: Recrystallization from water yields the pure spiro-diacid.

Protocol B: Synthesis of Spiro[3.4]octan-5-one

Accessing the [3.4] system often involves ring expansion or specific cyclization.

Reagents: Cyclobutanecarboxaldehyde, Vinyl Grignard, Grubbs Catalyst.

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- Vinyl Addition: React cyclobutanecarboxaldehyde with vinylmagnesium bromide to form the allylic alcohol.
- Rearrangement/Cyclization:
  - This often involves a Semipinacol Rearrangement of 1-spiro-cyclopropyl precursors or Ring Closing Metathesis (RCM) of divinyl species.
  - Preferred Route (Mykhailiuk Method): Use of 1-sulfonylbicyclo[1.1.0]butanes reacting with cyclopropanols (see Ref 1).

Part 3: Experimental Validation (Measuring Rigidity)

Do not rely solely on computed models. You must validate the conformational dynamics of your specific analog using Variable Temperature (VT) NMR.

Workflow: Determining the Energy Barrier ( )

Objective: Determine if your spiro-scaffold is "locked" or "flipping" at physiological temperature.

Methodology:

- Sample Prep: Dissolve 5-10 mg of the spiro-compound in a deuterated solvent with a low freezing point (e.g.,

  or Toluene-

).
- Low-Temperature Scan:
  - Cool probe to -80°C.
  - Acquire

    NMR.[8]
  - Observation: In a rigid/locked system (slow exchange), geminal protons on the rings will appear as distinct doublets (AB system) because the "butterfly" flip is frozen.

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- Stepwise Heating:
  - Increase temperature in 10°C increments.
  - Monitor the geminal proton signals.
- Coalescence Point (

  ):
  - Identify the temperature where the distinct signals broaden and merge into a single singlet.
  - Significance: At this point, the rate of ring flipping equals the NMR timescale.
- Calculation: Use the Eyring equation to calculate

  :
  - Interpretation: A

    kcal/mol implies the conformers are separable at low temp;

    kcal/mol implies rapid flexibility (like spiro[3.4]octane pseudorotation).

Part 4: Physicochemical Profiling Data

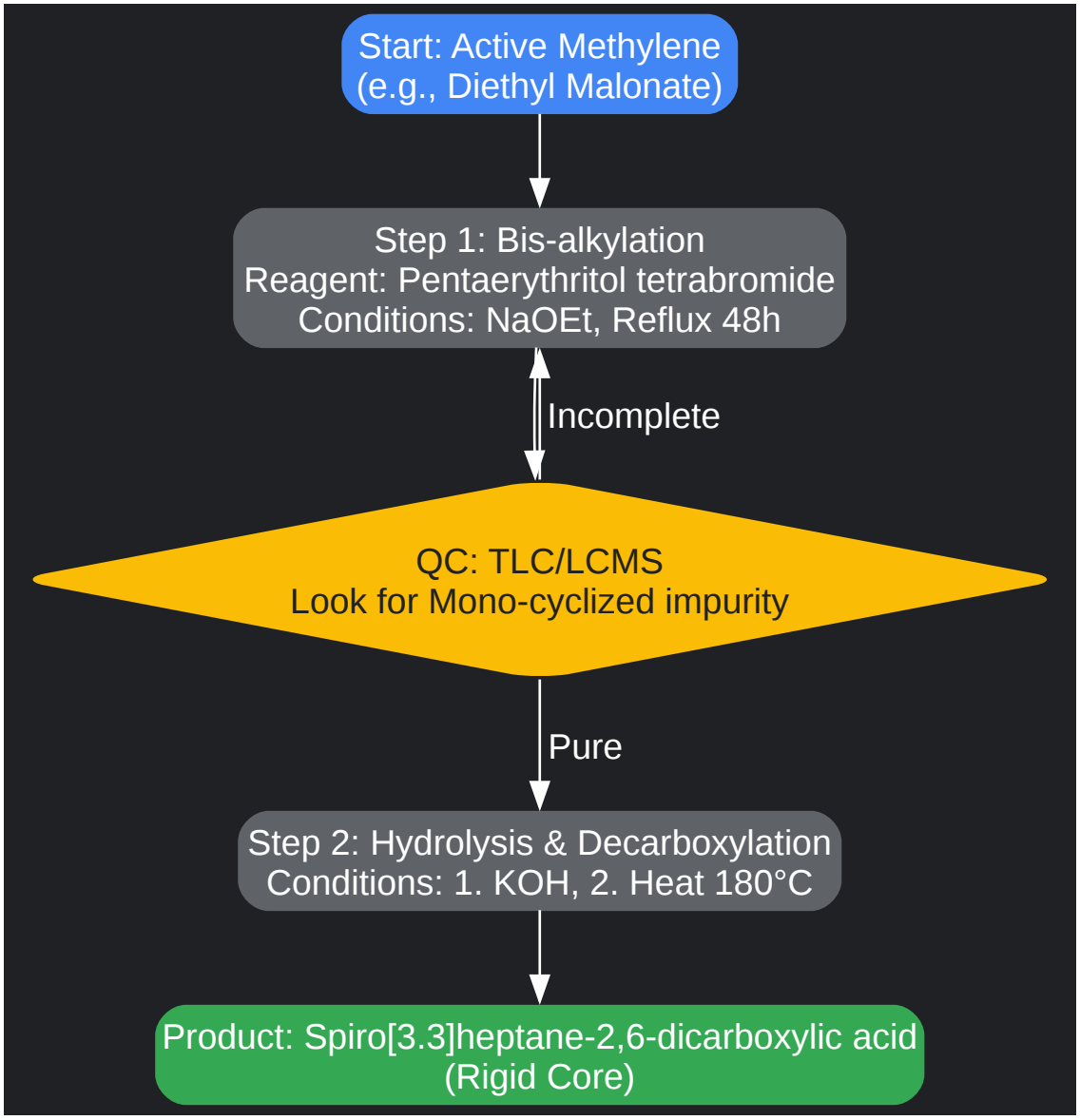
The table below summarizes the shift in properties when replacing a standard cyclohexyl group with spiro scaffolds.

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Property	Cyclohexane	Spiro[3.3]heptane	Spiro[3.4]octane
LogP (Lipophilicity)	Baseline	-0.5 to -0.8 (Lower)	-0.3 to -0.5
Solubility	Low	High (Compact volume)	Moderate
Metabolic Stability	Low (CYP oxidation)	High (Steric bulk + Strain)	Moderate
Fsp3 Fraction	1.0	1.0	1.0
Shape	Chair (Flat/Obiate)	Butterfly (Compact/3D)	Envelope (Adaptive)

Synthesis Workflow Visualization

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Caption: Standard synthetic route for the generation of the Spiro[3.3]heptane core (Fecht's Acid).

References

- Mykhailiuk, P. K. (2019).[9] "Spirocycles as Rigidified sp3-Rich Scaffolds for a Fragment Collection." Organic Letters, 21(10), 3658–3662.
- Wuitschik, G., et al. (2008). "Spirocyclic oxetanes: Synthesis and properties." Angewandte Chemie International Edition, 47(24), 4512-4515.

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- Fecht, H. (1907). "Über Spiro-cyclane." Berichte der deutschen chemischen Gesellschaft, 40(3), 3883-3891. (The foundational synthesis of spiro[3.3]heptane dicarboxylic acid).
- Barnes-Seeman, D. (2012). "The role of spirocyclic scaffolds in drug discovery." Current Topics in Medicinal Chemistry.

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Sources

- 1. Synthesis of Spirocyclic Pyrrolidines: Advanced Building Blocks for Drug Discovery - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. prepchem.com [prepchem.com]
- 3. Expedient synthesis of spiro[3.3]heptan-1-ones via strain-relocating semipinacol rearrangements - PMC [pmc.ncbi.nlm.nih.gov]
- 4. www2.chem.wisc.edu [www2.chem.wisc.edu]
- 5. pubs.acs.org [pubs.acs.org]
- 6. Spiro[3.4]octane [webbook.nist.gov]
- 7. pdf.benchchem.com [pdf.benchchem.com]
- 8. publish.uwo.ca [publish.uwo.ca]
- 9. pubs.acs.org [pubs.acs.org]
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